

Methyl 4-(Dimethylamino)benzoate-D4 chemical structure and formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-(Dimethylamino)benzoate-D4

Cat. No.: B13445417

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An In-depth Technical Guide to Methyl 4-(Dimethylamino)benzoate-D4

This technical guide provides a comprehensive overview of **Methyl 4-(Dimethylamino)benzoate-D4**, a deuterated isotopologue of Methyl 4-(dimethylamino)benzoate. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, properties, and applications, particularly as an intermediate in the synthesis of labeling reagents for mass spectrometry.

Chemical Structure and Formula

Methyl 4-(Dimethylamino)benzoate-D4 is a stable, isotopically labeled compound where four hydrogen atoms on the benzene ring have been replaced by deuterium. This labeling is crucial for its use as an internal standard or in tracer studies.

The chemical structure and fundamental properties are summarized below.

Property	Value
Chemical Name	Methyl 4-(Dimethylamino)benzoate-D4
Synonyms	4-(Dimethylamino)benzoic-2,3,5,6-d4 Acid Methyl Ester[1][2]
Molecular Formula	C ₁₀ H ₉ D ₄ NO ₂ [1][2]
Molecular Weight	183.24 g/mol [1][2][3]
CAS Number	1175002-06-8[1][3]

Chemical Structure

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SMILES	[2H]c1c([2H])c(N(C)C)c([2H])c([2H])c1C(=O)OC
InChI Key	DBQGARDMYOMOOS-UGWFXTGHSA-N[2]
Physical Form	Neat[2]

Quantitative Data

While specific analytical data for **Methyl 4-(Dimethylamino)benzoate-D4** is not widely published, data for its non-deuterated analogue, Methyl 4-(dimethylamino)benzoate (CAS: 1202-25-1), can be used as a reference for its chromatographic and mass spectrometric behavior. The primary difference in mass spectrometry will be the increased mass due to the four deuterium atoms.

Mass Spectrometry Data for Methyl 4-(dimethylamino)benzoate (Non-Deuterated)

m/z	Relative Intensity
179	87.20
178	47.20
148	99.99
77	28.00
74	13.60

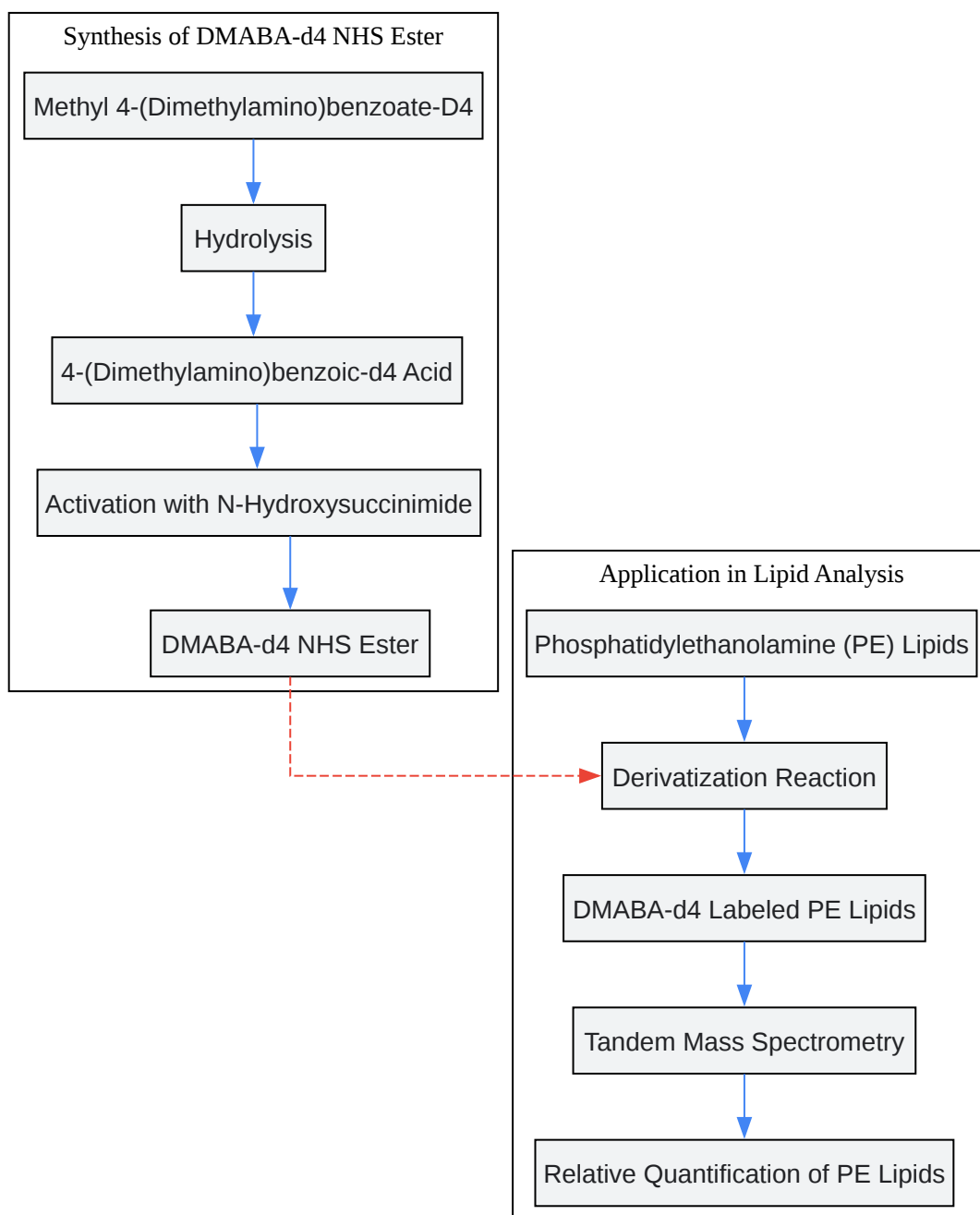
Source: MassBank of North America (MoNA)[4]

For **Methyl 4-(Dimethylamino)benzoate-D4**, the molecular ion peak would be expected at m/z 183.

Synthesis and Application

Methyl 4-(Dimethylamino)benzoate-D4 is primarily used as an intermediate in the synthesis of DMABA-d4 NHS Ester (4-(dimethylamino)-2,5-dioxo-1-pyrrolidinyl ester-benzoic-2,3,5,6-d4 acid).[2][5] This deuterated N-hydroxysuccinimide ester is a derivatizing reagent used in mass spectrometry to label the primary amine group of lipids, such as phosphatidylethanolamines (PE).[1][6][7] This labeling allows for sensitive and universal detection of PE subclasses in biological samples.[1][6][7]

The following workflow illustrates the synthesis of DMABA-d4 NHS Ester from its precursor and its subsequent application in lipid analysis.



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Caption: Synthetic workflow of DMABA-d4 NHS Ester and its application.

Experimental Protocols

General Synthesis of Methyl 4-(Dimethylamino)benzoate-D4

A specific, published protocol for the synthesis of **Methyl 4-(Dimethylamino)benzoate-D4** is not readily available. However, a plausible route would involve the deuteration of 4-(dimethylamino)benzoic acid followed by esterification. General procedures for deuteration of aromatic rings often involve acid-catalyzed exchange with a deuterium source like D_2SO_4 in D_2O .

Plausible Synthetic Steps:

- Deuteration of 4-(Dimethylamino)benzoic acid: 4-(Dimethylamino)benzoic acid is heated in a strong deuterated acid, such as a mixture of D₂SO₄ and D₂O, to facilitate electrophilic substitution of the aromatic protons with deuterium. The reaction is monitored by NMR until the desired level of deuteration is achieved.
- Purification: The deuterated acid is then isolated by neutralization and purified, for example, by recrystallization.
- Esterification: The resulting 4-(Dimethylamino)benzoic-d₄ acid is then esterified to the methyl ester. A common method is the Fischer esterification, involving refluxing the acid in methanol with a catalytic amount of strong acid (e.g., H₂SO₄).
- Final Purification: The final product, **Methyl 4-(Dimethylamino)benzoate-D₄**, is purified by chromatography or recrystallization.

Derivatization of Phosphatidylethanolamine Lipids with DMABA-d₄ NHS Ester

The following is a sample protocol for the use of DMABA-d₄ NHS Ester, the downstream product of **Methyl 4-(Dimethylamino)benzoate-D₄**, for labeling PE lipids in a biological sample. This protocol is adapted from methodologies developed for lipid analysis.^[1]

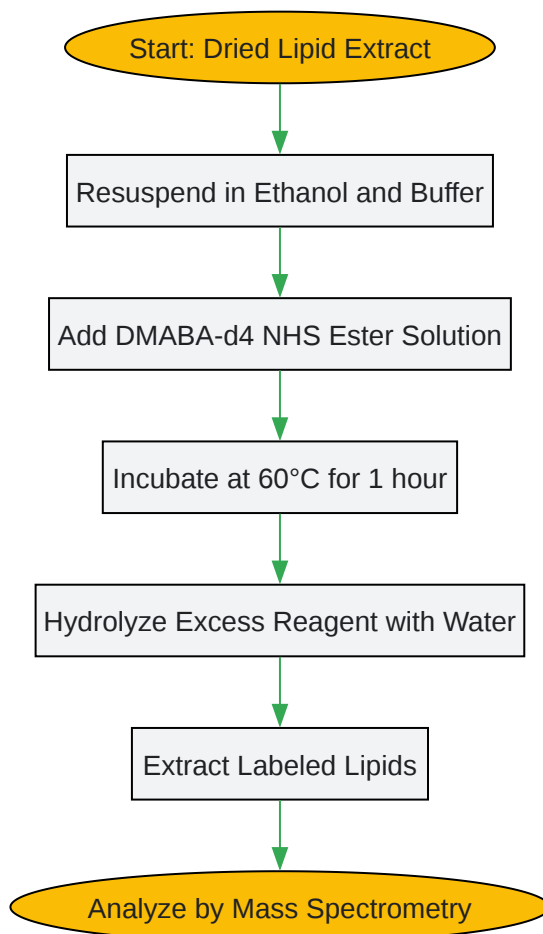
Materials:

- Lipid extract from biological sample
- DMABA-d₄ NHS Ester solution (e.g., 10 mg/mL in methylene chloride)
- Ethanol
- 0.25 mM triethylammonium bicarbonate buffer
- Deionized water

Procedure:

- Sample Preparation: Dry the lipid extract under a gentle stream of nitrogen.
- Resuspension: Resuspend the dried lipid extract in 65 µL of ethanol and 15 µL of 0.25 mM triethylammonium bicarbonate buffer.
- Labeling Reaction: Add 20 µL of the DMABA-d₄ NHS Ester solution to the resuspended lipid extract.
- Incubation: Incubate the reaction mixture at 60°C for 1 hour.
- Hydrolysis of Excess Reagent: Add 400 µL of deionized water to hydrolyze any unreacted DMABA-d₄ NHS Ester. Incubate for 30 minutes at room temperature.
- Extraction: Extract the labeled phospholipids using a standard method such as the Bligh and Dyer extraction.
- Analysis: The extracted, labeled PE lipids are now ready for analysis by tandem mass spectrometry. Derivatization with DMABA-d₄ NHS ester will result in a mass shift and allows for identification through a precursor ion scan.^[1]

The logical flow for this experimental procedure is outlined below.



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Caption: Experimental workflow for labeling lipids with DMABA-d4 NHS Ester.

Conclusion

Methyl 4-(Dimethylamino)benzoate-D4 is a valuable chemical intermediate for the synthesis of deuterated labeling reagents used in advanced analytical techniques. Its primary application in the synthesis of DMABA-d4 NHS Ester facilitates the sensitive and comprehensive analysis of phosphatidylethanolamine lipids by mass spectrometry, which is of significant interest in lipidomics and disease research. This guide provides core technical information to support the use of this compound in a research and development setting.

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- To cite this document: BenchChem. [Methyl 4-(Dimethylamino)benzoate-D4 chemical structure and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13445417#methyl-4-dimethylamino-benzoate-d4-chemical-structure-and-formula]

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